

2-Benzylphenyl Undecanoate: An Undocumented Compound in Scientific Literature

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Compound of Interest

Compound Name: 2-Benzylphenyl undecanoate

Cat. No.: B15162739

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Despite a comprehensive review of available scientific and patent literature, **2-Benzylphenyl undecanoate** remains a largely uncharacterized compound. While its basic chemical identity is registered, there is a significant absence of published data regarding its synthesis, biological activity, and potential applications. This technical guide summarizes the limited information available and highlights the current knowledge gaps for researchers, scientists, and drug development professionals.

At present, detailed experimental protocols, quantitative data on biological effects, and established signaling pathways involving **2-Benzylphenyl undecanoate** are not available in the public domain.

Chemical Identity

2-Benzylphenyl undecanoate is identified by the Chemical Abstracts Service (CAS) number 143074-29-7. Its molecular formula is $C_{24}H_{32}O_2$.^[1] The structure consists of an undecanoate ester group attached to a 2-benzylphenyl moiety.

Synthesis and Chemical Properties

No specific, peer-reviewed methods for the synthesis of **2-Benzylphenyl undecanoate** have been documented. However, general organic chemistry principles suggest it could be synthesized via the esterification of 2-benzylphenol with undecanoyl chloride or undecanoic

acid. While literature exists on the synthesis of other benzyl esters and related compounds like 2-benzylphenyl ketones, these methods are not directly applicable without experimental validation for this specific molecule.

The physical and chemical properties of **2-Benzylphenyl undecanoate** have not been experimentally determined and reported in the literature. Computational estimations of its properties are available in databases like PubChem.

Biological and Pharmacological Activity

A thorough search of pharmacological and biological research databases reveals no studies investigating the activity of **2-Benzylphenyl undecanoate**. While research has been conducted on other structurally related compounds, such as benzyl salicylate and benzyl benzoate which have shown some estrogenic activity, and various p-terphenyls with cytotoxic and antimicrobial effects, these findings cannot be extrapolated to **2-Benzylphenyl undecanoate** due to differences in chemical structure.

There is no information available regarding its mechanism of action, potential therapeutic targets, or any associated signaling pathways.

Future Research Directions

The current lack of data presents an opportunity for foundational research into the properties and potential applications of **2-Benzylphenyl undecanoate**. Key areas for future investigation would include:

- **Chemical Synthesis and Characterization:** Development and optimization of a synthetic route to produce **2-Benzylphenyl undecanoate**, followed by full characterization of its physical and chemical properties.
- **Biological Screening:** In vitro and in vivo screening to determine any potential biological or pharmacological activities. This could include assays for antimicrobial, anticancer, anti-inflammatory, or other therapeutic effects.
- **Toxicological Evaluation:** Assessment of the compound's safety profile and potential toxicity.

- Structure-Activity Relationship (SAR) Studies: Synthesis and evaluation of related analogs to understand the relationship between the chemical structure and any observed biological activity.

In conclusion, **2-Benzylphenyl undecanoate** is a compound for which there is a significant deficit of scientific information. The absence of data on its synthesis, properties, and biological effects makes it an open area for novel research and discovery within the fields of chemistry and pharmacology.

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References

- 1. pubs.acs.org [pubs.acs.org]
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